

Part 1: Molecular Architecture & Theoretical MS Profile

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Compound of Interest

Compound Name: 2,2-Dibromo-6-methoxy-1-indanone

CAS No.: 62015-81-0

Cat. No.: B13799939

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The mass spectral identity of **2,2-Dibromo-6-methoxy-1-indanone** is defined by the natural abundance of bromine isotopes (

and

), which exist in a near 1:1 ratio.^[1] Unlike chlorinated compounds (3:1), the presence of two bromine atoms creates a distinct 1:2:1 triplet pattern in the molecular ion cluster.^{[2][3]}

Exact Mass & Isotopic Distribution

The molecular ion (

) is not a single peak but a cluster. Accurate mass determination requires tracking the specific isotopologues.

Isotopologue Composition	m/z (Exact)	Relative Abundance (Theoretical)	Description
	317.8891	51.4%	Nominal Mass (M). Lightest isotopologue.
	319.8871	100.0%	M+2. The Base Peak of the molecular cluster (statistically most probable).
	321.8850	48.6%	M+4. Heaviest isotopologue.

“

Critical Insight: In low-resolution GC-MS (EI), you will observe a "triplet" at m/z 318, 320, and 322 with intensities roughly 1:2:1. Any deviation from this ratio suggests co-elution with mono-bromo impurities (m/z ~240) or starting material.

Part 2: Fragmentation Mechanics (Electron Ionization)[4]

Under standard 70 eV Electron Ionization (EI), the molecule undergoes a predictable decay driven by the weakness of the

bond and the stability of the aromatic indanone core.

Primary Fragmentation Pathway: Sequential Dehalogenation

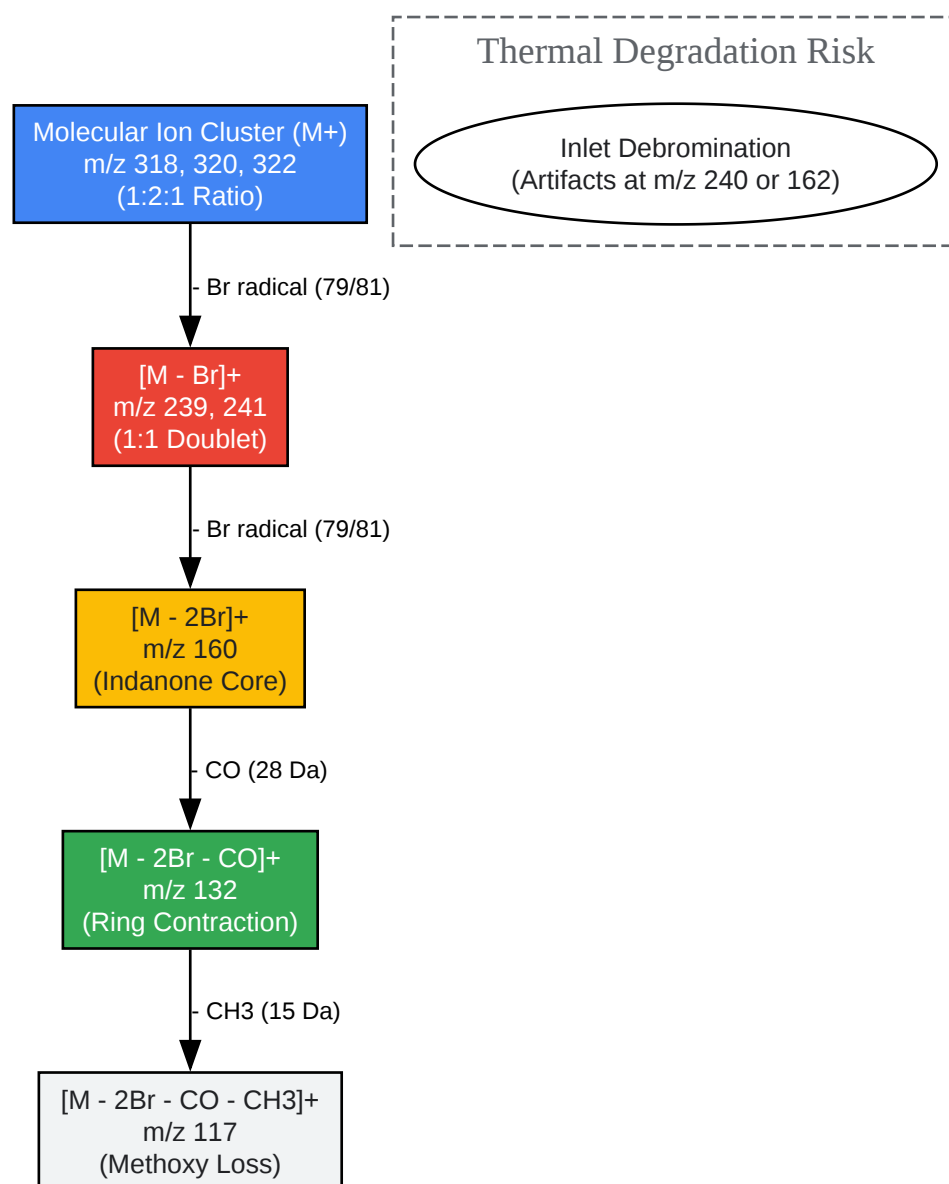
The

-carbon (C2) is heavily substituted with electron-withdrawing bromine atoms. The primary fragmentation event is the homolytic cleavage of the C-Br bond.

- Stage 1: Formation of [M-Br]
 - The molecular ion loses a bromine radical ($\cdot\text{Br}$).
 - Result: A doublet peak at m/z 239/241 (1:1 ratio).
 - Mechanism:[4]
-cleavage driven by the carbonyl group.[5][6][7]
- Stage 2: Formation of [M-2Br]
 - Loss of the second bromine atom.
 - Result: A single dominant peak at m/z 160.
 - Significance: This represents the 6-methoxy-1-indanone radical cation (minus two protons at C2), effectively the "skeleton" of the molecule.
- Stage 3: Carbonyl Ejection (Loss of CO)
 - The cyclic ketone ejects carbon monoxide (neutral loss of 28 Da).
 - Result: Peak at m/z 132.
 - Mechanism:[4] Ring contraction, typical for cyclic ketones.

Visualization of Fragmentation Pathway

The following diagram illustrates the logical decay of the parent ion into its constituent fragments.



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Figure 1: Stepwise fragmentation pathway of **2,2-Dibromo-6-methoxy-1-indanone** under 70 eV EI conditions.

Part 3: Experimental Protocol & Workflow

To obtain a clean spectrum, one must mitigate the thermal instability of

-halo ketones. High inlet temperatures can cause "on-column" degradation, leading to false identification of the mono-bromo analog.

Sample Preparation

- Solvent: Dichloromethane (DCM) or Ethyl Acetate (HPLC Grade). Avoid alcohols (Methanol) to prevent potential nucleophilic attack/solvolysis at the C2 position.
- Concentration: 10–50 ppm (trace analysis is preferred to prevent source contamination).

GC-MS Instrument Parameters

This protocol is optimized for an Agilent 5977 or equivalent single quadrupole system.

Parameter	Setting	Rationale
Inlet Mode	Splitless (or Split 10:1 for conc. samples)	Maximizes sensitivity; split reduces residence time (less degradation).
Inlet Temperature	200°C - 220°C	CRITICAL: Keep lower than standard (250°C) to prevent thermal debromination.
Column	DB-5MS or HP-5MS (30m x 0.25mm x 0.25µm)	Non-polar stationary phase prevents catalytic degradation.
Oven Program	80°C (1 min)	Fast ramp minimizes thermal stress on the molecule.
	20°C/min	
	280°C (3 min)	
Ion Source Temp	230°C	Standard EI source temperature.
Scan Range	m/z 50 – 450	Captures molecular ion cluster and lower fragments.

Self-Validating Workflow (The "Check-Sum")

To ensure your data is valid, perform this logical check immediately after acquisition:

- Extract Ion Chromatogram (EIC): Plot m/z 320 (M+2).

- Verify Ratio: Check the peak at retention time. Does m/z 318 have ~50% the intensity of m/z 320?
 - Yes: Valid 2,2-dibromo species.[8]
 - No (m/z 318 is higher): Indicates contamination with mono-bromo species or thermal degradation in the liner.
- Ghost Peak Check: Look for a peak at m/z 162 (6-methoxy-1-indanone). If this peak appears before the main peak, it is a synthesis impurity. If it tails under the main peak, it is thermal breakdown.

Part 4: References

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